

Eprinomectin vs. Doramectin: A Comparative Efficacy Analysis in Cattle

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of two widely used macrocyclic lactone anthelmintics, eprinomectin and doramectin, in cattle. The information presented is based on experimental data from published research, focusing on quantitative outcomes and detailed methodologies to support informed decisions in research and development.

Data Summary

The following tables summarize the comparative efficacy of eprinomectin and doramectin against various internal and external parasites in cattle.

Table 1: Efficacy Against Gastrointestinal Nematodes (Fecal Egg Count Reduction)

Treatment Group	Day 105 Mean Fecal Egg Count (eggs per gram)	Day 130 Mean Fecal Egg Count (eggs per gram)	Reference
Extended-Release Eprinomectin (ERE)	46.45	9.65	[1][2]
Doramectin Injectable (DOR)	155.30	22.51	[1][2]



Note: In this study, mean fecal egg count was significantly lower in the ERE group on days 105 and 130 compared to the DOR group.[1][2]

Table 2: Persistent Efficacy Against Experimental Nematode Infections (Worm Burden Reduction)

Treatment	Parasite Species	Challenge Duration (days)	Efficacy (%)	Reference
Doramectin	Cooperia oncophora	14	99.2	[3]
Doramectin	Cooperia oncophora	21	90.7	[3]
Doramectin	Dictyocaulus viviparus	21	100	[3]
Doramectin	Dictyocaulus viviparus	28	99.9	[3]
Doramectin	Ostertagia ostertagi	21	99.9	[3]
Doramectin	Ostertagia ostertagi	28	93.7	[3]

Table 3: Efficacy Against Ticks



Treatment	Dosage	Efficacy against Amblyomma americanum (Lone Star Tick) Larvae	Reference
Eprinomectin	50 μg/kg/day (oral)	100% control during 28-day treatment	[4]
Eprinomectin	200 μg/kg/day (oral)	100% control during 28-day treatment	[4]
Doramectin	50 μg/kg/day (oral)	100% control during 28-day treatment	[4]
Doramectin	200 μg/kg/day (oral)	100% control during 28-day treatment	[4]

Table 4: Impact on Body Weight Gain

Treatment Group	Mean Average Daily Gain (kg/day) from Day 0 to 105	Final Average Total Bodyweight Gains (kg) over 112 days	Reference
Extended-Release Eprinomectin (ERE)	0.87	148.5	[1][2][5]
Doramectin Injectable (DOR)	0.845	146.9	[1][2][5]
Untreated Control	-	127.7	[5]

Note: While the difference in average daily gain between ERE and DOR tended towards significance, it was not statistically significant in one study.[1][2] However, another study showed that the bodyweights of all treated groups, including doramectin and eprinomectin, were significantly greater than the untreated controls.[5]

Experimental Protocols



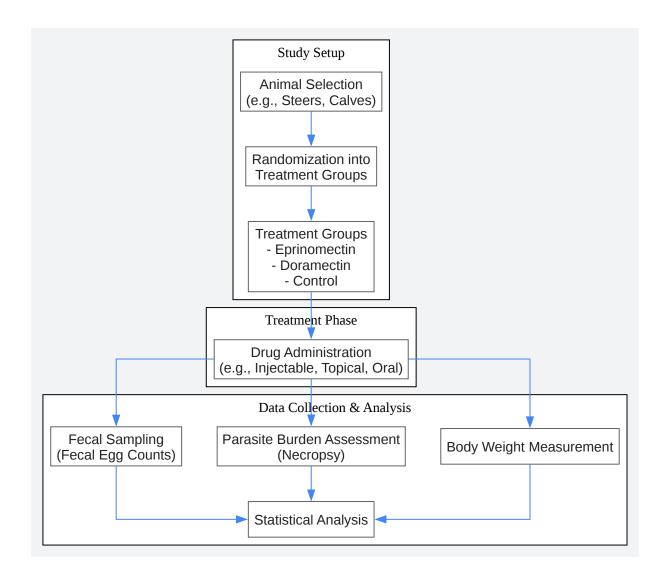
- 1. Fecal Egg Count Reduction Study (Extended-Release Eprinomectin vs. Doramectin Injectable)
- Objective: To compare the effects of extended-release eprinomectin injectable and doramectin injectable on growth and fecal shedding of parasites in stocker calves.[1][2]
- Animals: 995 steers with an average weight of 243.38 kg were randomized into two treatment groups. A smaller subset of 47 animals was left untreated to maintain refugia.[1][2]
- Treatment Administration:
 - Group 1 (ERE): Received extended-release eprinomectin injectable on Day 0.[1][2]
 - Group 2 (DOR): Received doramectin injectable on Day 0.[1][2]
- Data Collection:
 - Individual body weights were recorded on days 0, 105, and 130.[1][2]
 - Fecal samples were collected from approximately 10% of the animals in each group on days 0, 105, and 130 for fecal egg count analysis.[1][2]
- 2. Persistent Efficacy Study (Topical Formulations)
- Objective: To compare the persistent anthelmintic efficacy of topical formulations of doramectin, ivermectin, eprinomectin, and moxidectin against naturally acquired nematode infections in beef calves.[5]
- Animals: Five groups of 15 calves each were grazed on separate 2-hectare pastures.
- Treatment Administration: All topical formulations were administered at a dosage of 500 μg/kg.[5]
- Data Collection:
 - Body weights were measured on days -1, 0, 28, 56, 84, 111, and 112.



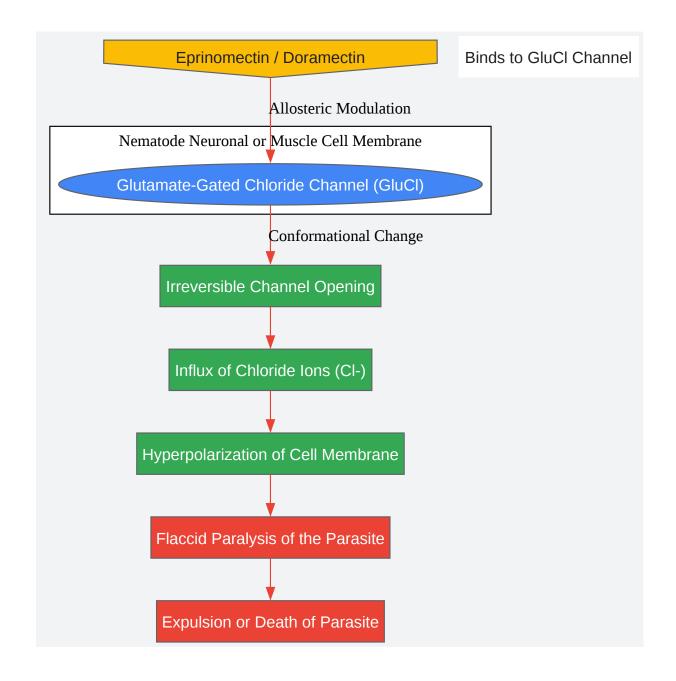
- Fecal samples for nematode egg counts were collected at 7-day intervals through day 56
 and then at 14-day intervals until day 112.[5]
- Pooled group fecal cultures were prepared at 14-day intervals to determine the generic composition of nematode infections.[5]
- 3. Tick Efficacy Study (Oral Administration)
- Objective: To evaluate the efficacy of eprinomectin and doramectin against the Lone Star tick (Amblyomma americanum) on cattle.[4]
- Animals: Steers were treated with either doramectin or eprinomectin.[4]
- Treatment Administration: The drugs were administered via daily oral capsules for 28 consecutive days at dosages of 50 µg/kg/day and 200 µg/kg/day.[4]
- Data Collection:
 - Serum samples were collected to measure drug concentrations.[4]
 - The number of estimated larvae of A. americanum was monitored throughout the treatment period.[4]

Visualizations









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